

Technical Guide: Synthesis of N,N-dimethyl-2-(bromomethyl)-acrylamide

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Compound of Interest

Compound Name: *N,N*-dimethyl-2-(bromomethyl)-acrylamide

Cat. No.: B1279797

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the plausible synthetic routes for **N,N-dimethyl-2-(bromomethyl)-acrylamide**, a valuable monomer and intermediate in organic synthesis and materials science. Due to the lack of a directly published protocol, this guide outlines two logical and chemically sound pathways based on established organic chemistry principles and available literature on the synthesis of its precursors.

Overview of Synthetic Strategies

Two primary synthetic pathways are proposed for the synthesis of **N,N-dimethyl-2-(bromomethyl)-acrylamide**:

- Pathway A: Amidation of 2-(bromomethyl)acrylic acid. This route involves the initial synthesis of the carboxylic acid precursor, followed by its conversion to the corresponding N,N-dimethylamide.
- Pathway B: Bromination of N,N-dimethyl-2-(hydroxymethyl)acrylamide. This alternative pathway begins with the synthesis of the hydroxymethyl derivative of N,N-dimethylacrylamide, which is then converted to the target bromomethyl compound.

This guide will provide detailed experimental protocols for each step in both pathways, drawing from established procedures for analogous transformations.

Physicochemical Data

A summary of the available and computed physicochemical data for the target compound and its key precursors is presented in Table 1.

Table 1: Physicochemical Properties of Key Compounds

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
N,N-dimethyl-2-(bromomethyl)-acrylamide	C ₆ H ₁₀ BrNO	192.05[1]	Not available
2-(Bromomethyl)acrylic acid	C ₄ H ₅ BrO ₂	164.99[2]	70-73[2]
N,N-dimethyl-2-(hydroxymethyl)acrylamide	C ₆ H ₁₁ NO ₂	129.16	Not available
N,N-Dimethylacrylamide (DMAA)	C ₅ H ₉ NO	99.13[3]	Not available

Detailed Experimental Protocols

The following sections provide detailed, plausible experimental procedures for the synthesis of **N,N-dimethyl-2-(bromomethyl)-acrylamide** via the two proposed pathways.

Pathway A: Amidation of 2-(bromomethyl)acrylic acid

This pathway consists of two main stages: the synthesis of 2-(bromomethyl)acrylic acid and its subsequent amidation.

Stage 1: Synthesis of 2-(Bromomethyl)acrylic acid

Diethyl bis(hydroxymethyl)malonate

Hydrobromic acid

Reflux (85-90°C)

2-(Bromomethyl)acrylic acid

Stage 2: Amidation

2-(Bromomethyl)acrylic acid

Thionyl chloride (SOCl₂)

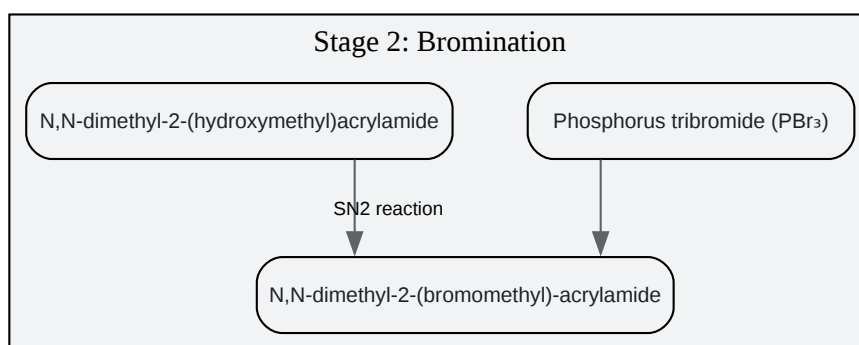
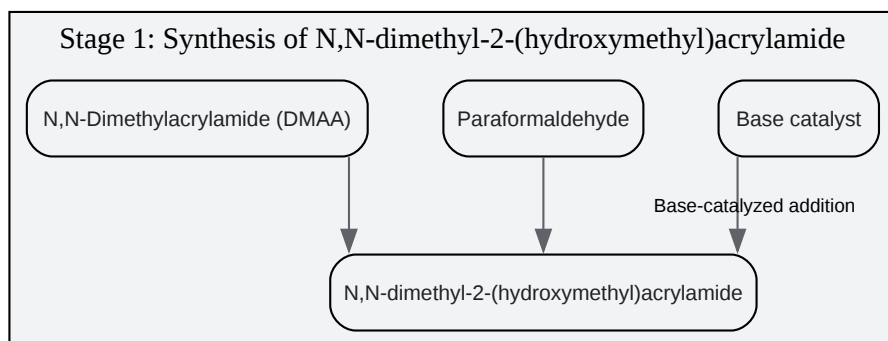
Activation

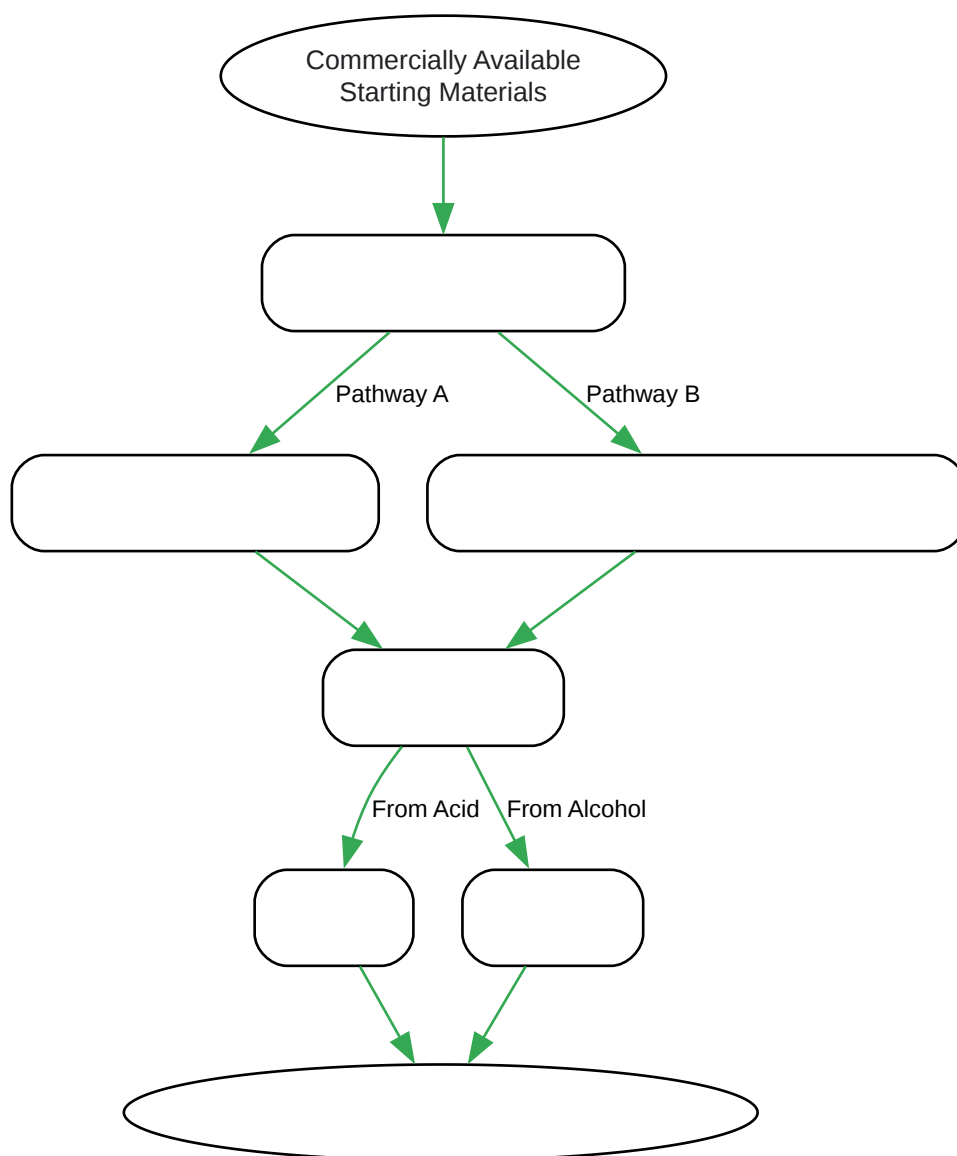
Acyl chloride intermediate

Dimethylamine (HN(CH₃)₂)

Amination

N,N-dimethyl-2-(bromomethyl)-acrylamide





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References

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- 2. 2-(Bromomethyl)acrylic acid 98 72707-66-5 [sigmaaldrich.com]
- 3. N,N-Dimethylacrylamide | C₅H₉NO | CID 17587 - PubChem [pubchem.ncbi.nlm.nih.gov]
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